Application of Bayothrin in Integrated Vector Management (IVM) Strategies

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Compound of Interest

Compound Name:	*Bayothrin*
CAS No.:	*67640-15-7*
Cat. No.:	*B7853758*

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Introduction

Bayothrin, the trade name for the synthetic pyrethroid insecticide transfluthrin, is a key tool in the arsenal for Integrated Vector Management (IVM). IVM is an evidence-based, multi-faceted approach to vector control that aims to be effective, sustainable, and environmentally sound. This document provides detailed application notes and protocols for the use of **Bayothrin** within IVM strategies, focusing on its efficacy, mechanism of action, and methods for evaluation.

Bayothrin is a fast-acting neurotoxin that targets the voltage-gated sodium channels of insects, leading to paralysis and death. Its high volatility also makes it effective as a spatial repellent. These characteristics make it suitable for various applications within an IVM framework, including indoor residual spraying (IRS), space spraying, and use in household insecticide products. However, the rise of insecticide resistance in vector populations necessitates careful management and monitoring of its use.

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Data Presentation

The following tables summarize the quantitative data on the efficacy of **Bayothrin** (transfluthrin) against key mosquito vectors.

Table 1: Lethal Concentrations (LC) and Discriminating Concentrations (DC) of Transfluthrin against Mosquito Vectors

Vector Species	Strain	Parameter	Concentration (%)	Confidence Interval (95%)	Reference
Aedes aegypti	USDA (Susceptible)	LC50	0.01040	-	[1]
		LC75	0.01852	-	[1]
		LC99	0.7611	-	[1]
		DC	0.15222	-	[1]
	Pu-Teuy (Resistant)	LC50	>0.15222	-	[1]
Anopheles minimus	Lab Strain	DC	0.06382	-	
Anopheles dirus	Lab Strain	DC	0.01508	-	

Table 2: Knockdown Time (KDT) of Transfluthrin in Liquid Vaporizer Formulation against Culex quinquefasciatus

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Room Size (m^3)	Emanation Mode	KDT50 (min)	KDT95 (min)	Reference
6	High	10.61	22.12	[2]
20	High	15.06	32.54	[2]
40	High	24.33	51.08	[2]
6	Low	18.23	36.48	[2]
20	Low	28.59	58.11	[2]
40	Low	35.19	70.26	[2]

Table 3: Efficacy of Transfluthrin Formulations in Field and Semi-Field Studies

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Formulation	Vector Species	Efficacy Metric	Result	Conditions	Reference
0.03% Mosquito Coil	Plasmodium falciparum vectors	Protective Efficacy	77% reduction in malaria incidence	Household use	[3]
0.6% Transfluthrin Vaporizer	Armigeres subalbatus	Biting Protection	85.4%	Field test on human volunteers	[4]
	Aedes albopictus	Biting Protection	89.3%	Field test on human volunteers	[4]
Volatile Spatial Repellent	Anopheles gambiae	Host-seeking Reduction	~40%	Semi-field study	[5][6]
Passive Resin Diffuser	Aedes aegypti (susceptible)	Mortality	Significant mortality	Inside military tents	[7]
	Culex quinquefasciatus (susceptible)	Mortality	Significant mortality	Inside military tents	[7]
	Aedes aegypti (resistant)	Mortality	Minimally effective	Inside military tents	[7]

Table 4: Residual Efficacy of Pyrethroids on Different Surfaces (as a proxy for **Bayothrin**)

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Pyrethroid	Surface	Duration of >80% Mortality	Vector Species	Reference
Deltamethrin WG	Wood	8 months	Anopheles	[8]
Concrete	< 3 months	Anopheles	[8]	
Lambda-cyhalothrin CS	Wood	> 26 weeks	Anopheles gambiae s.s.	[8]
Concrete	20 weeks	Anopheles gambiae s.s.	[8]	
Mud	20 weeks	Anopheles gambiae s.s.	[8]	
Deltamethrin WP	Thatch	12 weeks	Anopheles culicifacies	[9]
Mud	8 weeks	Anopheles culicifacies	[9]	
Cement	7 weeks	Anopheles culicifacies	[9]	
Brick	3 weeks	Anopheles culicifacies	[9]	

Experimental Protocols

Protocol 1: WHO Insecticide Susceptibility Tube Test (Adapted for **Bayothrin**)

This protocol is adapted from the WHO standard operating procedure for insecticide susceptibility testing of adult mosquitoes.

Objective: To determine the susceptibility of a mosquito population to **Bayothrin** (transfluthrin) at a specific diagnostic concentration.

Materials:

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- WHO tube test kit (exposure tubes, holding tubes, and slide units)
- Filter papers impregnated with **Bayothrin** (transfluthrin) at the diagnostic concentration and control papers impregnated with the carrier oil only.
- Aspirator
- Holding cages for mosquitoes
- Sucrose solution (10%)
- Non-predacious, 2-5 day old female mosquitoes from the target population.
- Timer
- Temperature and humidity logger

Procedure:

- Preparation:
  - Label the exposure tubes with the insecticide concentration and the control tubes.
  - Place the impregnated filter papers inside the exposure tubes.
  - Ensure the test conditions are maintained at 27±2°C and 80±10% relative humidity.
- Mosquito Exposure:
  - Using an aspirator, introduce 20-25 non-blood-fed female mosquitoes into each of the four holding tubes.
  - Allow the mosquitoes to acclimatize for one hour.
  - Transfer the mosquitoes from the holding tubes to the exposure tubes by gently blowing them across.
  - Start the timer immediately and expose the mosquitoes for exactly one hour.

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- Post-Exposure:
  - After one hour, transfer the mosquitoes back to the holding tubes.
  - Provide access to a 10% sucrose solution on a cotton pad.
  - Hold the mosquitoes for 24 hours under the same temperature and humidity conditions.
- Data Recording and Interpretation:
  - After 24 hours, record the number of dead and alive mosquitoes in each tube.
  - Calculate the percentage mortality for each replicate.
  - If mortality in the control group is between 5% and 20%, correct the observed mortality using Abbott's formula: Corrected Mortality (%) = [(% Test Mortality - % Control Mortality) / (100 - % Control Mortality)] x 100
  - If control mortality is above 20%, the test is invalid and must be repeated.
  - Interpret the results based on WHO criteria:
    - 98-100% mortality: Susceptible
    - 90-97% mortality: Possible resistance, further investigation needed
    - <90% mortality: Resistant

Protocol 2: Evaluation of Residual Activity of **Bayothrin** on Different Surfaces (WHO Cone Bioassay)

Objective: To assess the residual efficacy of **Bayothrin** formulations on common household surfaces.

Materials:

- Test surfaces (e.g., wood, cement, mud, painted surfaces)

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- **Bayothrin** formulation for indoor residual spraying (e.g., wettable powder, suspension concentrate)
- Spraying equipment (e.g., Hudson X-pert sprayer)
- WHO plastic cones
- Aspirator
- Susceptible strain of 2-5 day old, non-blood-fed female mosquitoes
- Timer
- Holding cups with access to 10% sucrose solution

Procedure:

- Surface Treatment:
  - Prepare the **Bayothrin** solution according to the manufacturer's instructions for the target application rate (e.g., g/m²).
  - Spray the test surfaces evenly with the prepared solution and allow them to dry for 24 hours.
  - Store the treated surfaces under controlled conditions, protected from direct sunlight and rain.
- Bioassay:
  - At specified intervals post-treatment (e.g., 1 week, 1 month, 2 months, etc.), fix the WHO cones to the treated surfaces.
  - Introduce 10 female mosquitoes into each cone using an aspirator.
  - Expose the mosquitoes to the treated surface for 30 minutes.

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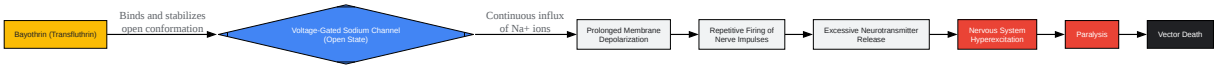
- After the exposure period, carefully remove the mosquitoes from the cones using the aspirator and transfer them to clean holding cups.
- Provide access to a 10% sucrose solution.

- Data Recording and Analysis:
  - Record knockdown rates at 60 minutes post-exposure.
  - Record mortality rates at 24 hours post-exposure.
  - Conduct the bioassay on an untreated surface of the same material as a control.
  - If control mortality is above 10%, discard the results for that time point and repeat.
  - The residual efficacy is considered to be effective as long as the mortality rate remains at or above 80%.

Visualizations

Signaling Pathway of **Bayothrin** (Pyrethroid) Action



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Caption: Mechanism of action of **Bayothrin** on the insect nervous system.

Experimental Workflow for WHO Insecticide Susceptibility Tube Test

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Caption: Workflow for assessing mosquito susceptibility to **Bayothrin**.

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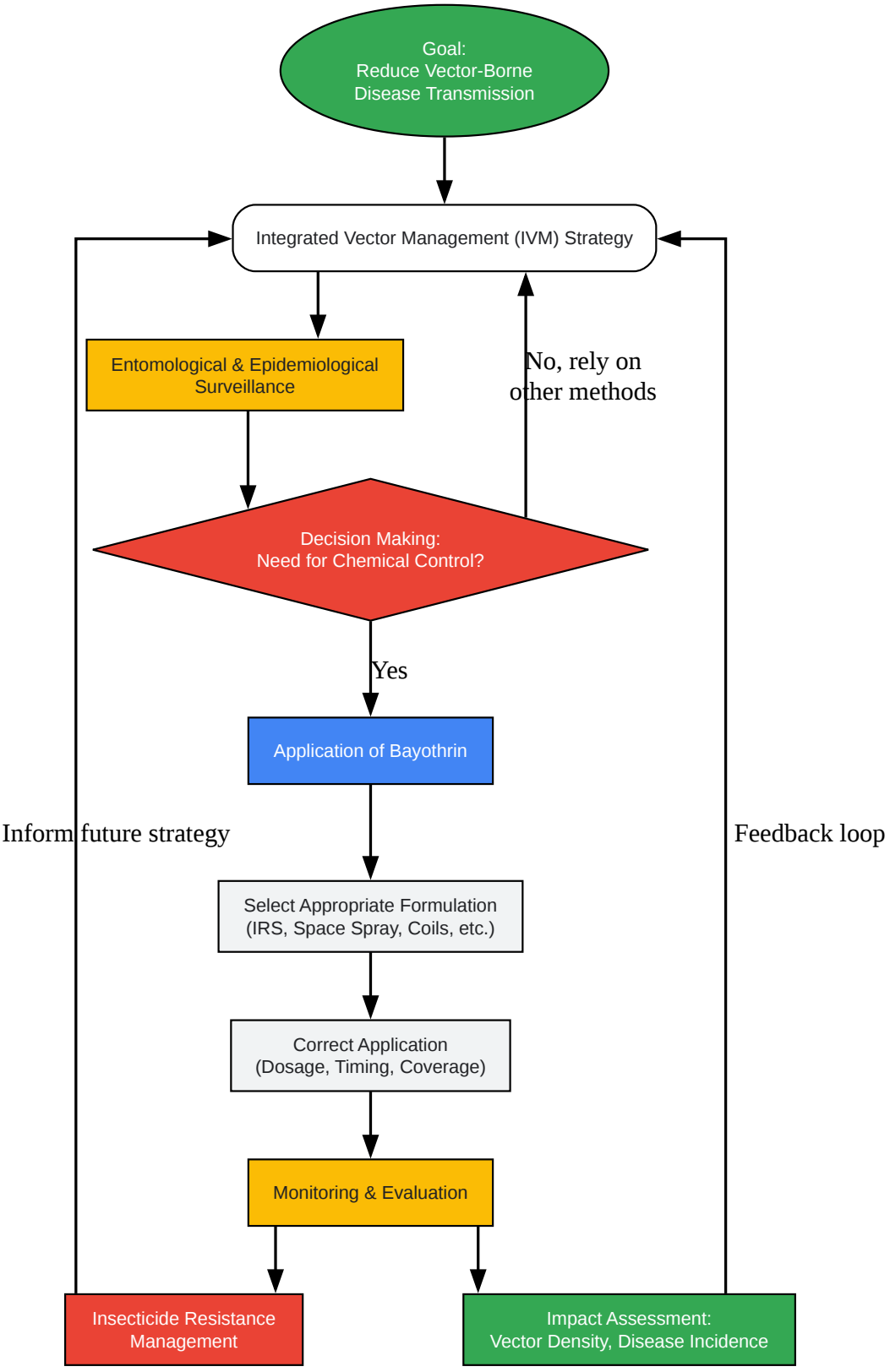
Logical Framework for **Bayothrin** Use in an IVM Program



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Caption: Role of **Bayothrin** within an Integrated Vector Management framework.

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